

Application Note and Protocol: Complexometric Titration for Purity Analysis of Zinc Lactate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **ZINC LACTATE**

Cat. No.: **B1594389**

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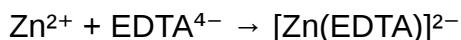
Audience: Researchers, scientists, and drug development professionals.

Introduction

This document provides a detailed methodology for determining the purity of **zinc lactate** using complexometric titration with ethylenediaminetetraacetic acid (EDTA). This analytical technique is a robust and widely accepted pharmacopoeial method for the precise quantification of zinc content in various salts and pharmaceutical preparations.^{[1][2]} The principle of this assay relies on the formation of a stable, water-soluble 1:1 complex between zinc ions (Zn^{2+}) and EDTA.^[2] ^{[3][4]} The endpoint of the titration is identified using a metallochromic indicator, which exhibits a distinct color change upon the complete chelation of zinc ions by EDTA.^[2] Two primary protocols are presented, utilizing different indicators and pH conditions to offer flexibility based on laboratory resources and potential interfering ions.

Principle of Complexometric Titration

The titration reaction involves the chelation of zinc ions by EDTA. As a hexadentate ligand, EDTA forms a highly stable complex with zinc ions in a 1:1 stoichiometric ratio.^{[3][4][5]} The reaction can be represented as:



The endpoint is detected by a metallochromic indicator, which itself is a chelating agent that forms a colored complex with zinc ions. During the titration, EDTA, which forms a more stable

complex with zinc than the indicator does, progressively binds to the free zinc ions. At the equivalence point, once all the zinc has been complexed by EDTA, the EDTA will then displace the zinc ions from the indicator complex. This releases the free indicator, resulting in a sharp color change that signals the end of the titration.[2] The pH of the solution is a critical parameter and must be controlled with a buffer system, as the stability of the metal-EDTA complex is pH-dependent.[1][4]

Experimental Protocols

Protocol 1: Titration with Xylenol Orange Indicator in Acidic Medium

This protocol is advantageous for minimizing the interference of certain metal ions and is performed at a pH of 5-6.[6]

1. Reagents and Materials

- **Zinc Lactate** Sample
- 0.05 M Disodium EDTA (Na₂EDTA) Volumetric Solution (VS)
- Acetic Acid-Sodium Acetate Buffer Solution (pH 5.5)[7]
- Xylenol Orange Indicator Solution[6]
- Sulfuric Acid Solution (dilute)[6]
- Ammonium Fluoride Solution[6]
- Thiourea Solution[6]
- Ascorbic Acid[6][7]
- Deionized Water
- Analytical Balance
- 250 mL Conical Flasks

- 50 mL Burette
- Pipettes and Graduated Cylinders

2. Preparation of Solutions

- 0.05 M Disodium EDTA VS: Dissolve approximately 18.6 g of disodium edetate dihydrate in 1000 mL of deionized water. Standardize against a primary standard zinc solution.
- Acetic Acid-Sodium Acetate Buffer (pH 5.5): Prepare by mixing appropriate volumes of 0.2 M acetic acid and 0.2 M sodium acetate to achieve the target pH.
- Xylenol Orange Indicator: Dissolve 0.1 g of xylenol orange in 100 mL of deionized water.
- Masking Solutions: Prepare aqueous solutions of ammonium fluoride (10% w/v) and thiourea (5% w/v) if interfering ions are suspected.[\[6\]](#)[\[7\]](#)

3. Experimental Procedure

- Sample Preparation: Accurately weigh approximately 0.3 g of the **zinc lactate** sample and transfer it to a 250 mL conical flask.[\[6\]](#)
- Dissolution: Moisten the sample with a small amount of deionized water and add a few drops of dilute sulfuric acid to ensure complete dissolution.[\[6\]](#)
- Dilution and Masking: Add 50 mL of deionized water. If interfering ions like aluminum or iron are present, add 10 mL of ammonium fluoride solution, 5 mL of thiourea solution, and 0.2 g of ascorbic acid.[\[6\]](#)[\[7\]](#) Shake well to dissolve.
- Buffering: Add 15 mL of the acetic acid-sodium acetate buffer solution (pH 5.5).[\[6\]](#)
- Indicator Addition: Add 3 drops of the xylenol orange indicator solution. The solution should turn red.[\[6\]](#)
- Titration: Titrate the sample solution with the standardized 0.05 M disodium EDTA solution. The endpoint is reached when the color of the solution changes sharply from red to a bright yellow.[\[6\]](#)

- Blank Titration: Perform a blank titration using the same procedure but without the **zinc lactate** sample to account for any impurities in the reagents.[6]

4. Calculation of Zinc Lactate Purity

The purity of **zinc lactate** is calculated using the following formula:

$$\text{Purity (\%)} = ((V_s - V_b) * M * F * 100) / W$$

Where:

- V_s = Volume of EDTA solution consumed by the sample (mL)[6]
- V_b = Volume of EDTA solution consumed by the blank (mL)[6]
- M = Molarity of the EDTA solution (mol/L)[6]
- F = Molar mass of **zinc lactate** ($C_6H_{10}O_6Zn$), which is 243.53 g/mol
- W = Weight of the **zinc lactate** sample (g)[6]

Note: The patent from which this protocol is derived uses a conversion factor of 0.2976 g of **zinc lactate** per 1.00 mL of 1.000 mol/L EDTA. This has been adapted into the general formula above.[6]

Protocol 2: Titration with Eriochrome Black T Indicator in Alkaline Medium

This is a widely used method for the determination of zinc, carried out at a pH of approximately 10.[3][5]

1. Reagents and Materials

- **Zinc Lactate** Sample
- 0.05 M Disodium EDTA (Na_2EDTA) Volumetric Solution (VS)
- Ammonia-Ammonium Chloride Buffer (pH 10)[3][5]

- Eriochrome Black T (EBT) Indicator[3][5]
- Deionized Water
- Analytical Balance
- 250 mL Conical Flasks
- 50 mL Burette
- Pipettes and Graduated Cylinders

2. Preparation of Solutions

- 0.05 M Disodium EDTA VS: Prepare and standardize as described in Protocol 1.
- Ammonia-Ammonium Chloride Buffer (pH 10): Dissolve 54 g of ammonium chloride in 200 mL of water, add 350 mL of concentrated ammonia, and dilute to 1000 mL with water.[2]
- Eriochrome Black T Indicator: Prepare a mixture of 100 mg of Eriochrome Black T with 20 g of analytical grade sodium chloride and grind to a fine powder.[3][5]

3. Experimental Procedure

- Sample Preparation: Accurately weigh a quantity of **zinc lactate** sample equivalent to 23-29 mg of zinc and transfer it to a 250 mL Erlenmeyer flask.[3]
- Dissolution and Dilution: Dissolve the sample in and dilute to approximately 100 mL with deionized water.[3][5]
- Buffering: Add 2 mL of the ammonia-ammonium chloride buffer (pH 10).[3][5]
- Indicator Addition: Add a small pinch (approximately 50-100 mg) of the Eriochrome Black T indicator mixture.[2][3] The solution should turn a wine-red color.[2]
- Titration: Titrate with the standardized 0.05 M disodium EDTA solution until the color changes from wine-red to a distinct blue.[3][5]

4. Calculation of Zinc Lactate Purity

The purity of **zinc lactate** is calculated using the same formula as in Protocol 1.

Data Presentation

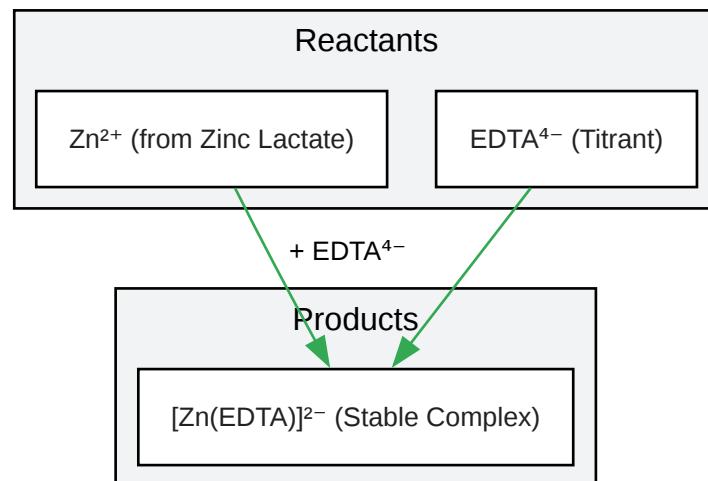
The results of the titration should be recorded systematically. A sample data table is provided below for clarity and easy comparison of results.

Parameter	Trial 1	Trial 2	Trial 3	Average
Weight of Zinc Lactate Sample (g)				
Molarity of EDTA Solution (mol/L)				
Initial Burette Reading (mL)				
Final Burette Reading (mL)				
Volume of EDTA Consumed (mL)				
Blank Titration Volume (mL)				
Net Volume of EDTA (mL)				
Calculated Purity (%)				

Visualizations

Chemical Reaction Diagram

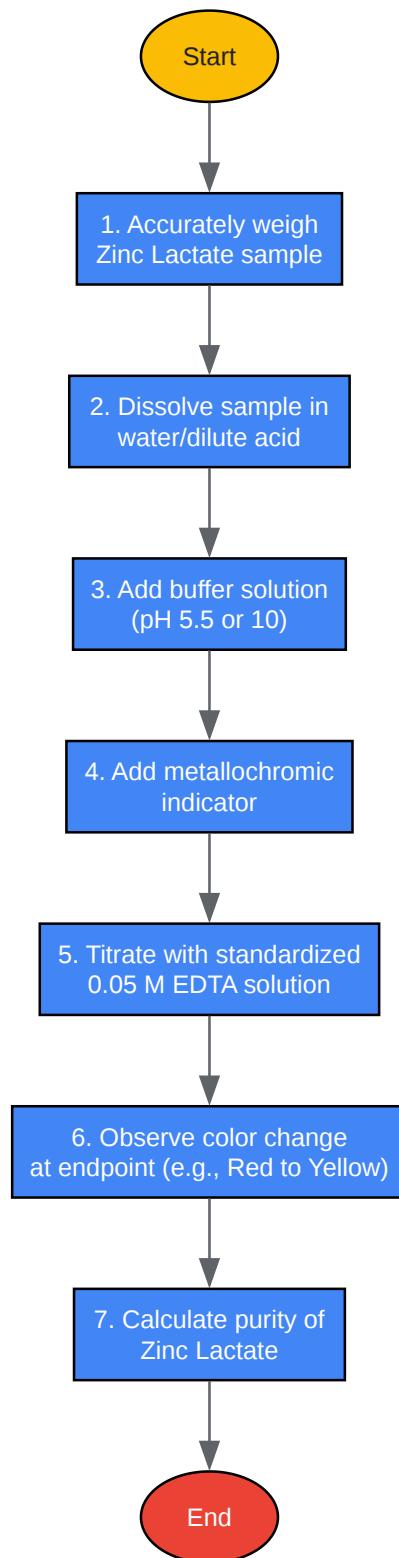
Complexometric Titration of Zinc with EDTA

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Caption: The 1:1 reaction between Zinc ions and EDTA to form a stable complex.

Experimental Workflow Diagram

Workflow for Zinc Lactate Purity Analysis

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Caption: Step-by-step workflow for the complexometric titration of **zinc lactate**.

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